

# In Vitro Characterization of MK-7145: A Selective ROMK Inhibitor

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## Compound of Interest

Compound Name: MK-7145

Cat. No.: B8288217

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## Introduction

**MK-7145** is a potent and selective oral small molecule inhibitor of the Renal Outer Medullary Potassium (ROMK) channel, also known as Kir1.1 (encoded by the KCNJ1 gene).[1] The ROMK channel is an inwardly rectifying potassium channel that plays a crucial role in renal physiology, specifically in salt reabsorption and potassium homeostasis.[1][2] Its expression in both the thick ascending loop of Henle (TALH) and the cortical collecting duct (CCD) of the kidney nephron makes it a key regulator of electrolyte balance.[1][3] In the TALH, ROMK facilitates potassium recycling necessary for the function of the  $\text{Na}^+/\text{K}^+/\text{2Cl}^-$  cotransporter. In the CCD, it is the primary channel for potassium secretion coupled with sodium reabsorption via the epithelial sodium channel (ENaC).[1]

By inhibiting ROMK, **MK-7145** is designed to induce diuresis and natriuresis, offering a novel mechanism for the treatment of hypertension and heart failure.[1][3][4] A key potential advantage of this mechanism is a reduced risk of urinary potassium loss (hypokalemia) compared to traditional loop and thiazide diuretics.[1][4] This document provides a detailed technical overview of the in vitro pharmacological characterization of **MK-7145**.

## Quantitative Pharmacological Data

The in vitro potency and selectivity of **MK-7145** have been evaluated through a series of binding and functional assays. The data demonstrates high affinity for the ROMK channel and significant selectivity against other ion channels and off-target proteins.

| Target/Assay                                   | Species | Assay Type                                           | Result (IC50)               | Reference |
|------------------------------------------------|---------|------------------------------------------------------|-----------------------------|-----------|
| Primary Target                                 |         |                                                      |                             |           |
| ROMK (Kir1.1)                                  | Human   | $^{86}\text{Rb}^+$ Efflux / $\text{TI}^+$ Flux Assay | 0.045 $\mu\text{M}$ (45 nM) | [5]       |
| Selectivity Panel (Kir Channels)               |         |                                                      |                             |           |
| Kir2.1                                         | Human   | Electrophysiology                                    | > 30 $\mu\text{M}$          | [5]       |
| Kir2.3                                         | Human   | Electrophysiology                                    | > 30 $\mu\text{M}$          | [5]       |
| Kir4.1                                         | Human   | Electrophysiology                                    | > 30 $\mu\text{M}$          | [5]       |
| Kir7.1                                         | Human   | Electrophysiology                                    | > 30 $\mu\text{M}$          | [5]       |
| Selectivity Panel (Cardiac Ion Channels)       |         |                                                      |                             |           |
| hERG (Kv11.1)                                  | Human   | $^{35}\text{S}$ -MK499 Radioligand Binding           | > 30 $\mu\text{M}$          | [1]       |
| Cav1.2                                         | Human   | Electrophysiology                                    | > 30 $\mu\text{M}$          | [5]       |
| Nav1.5                                         | Human   | Electrophysiology                                    | > 30 $\mu\text{M}$          | [5]       |
| Off-Target Activity Panel (<10 $\mu\text{M}$ ) |         |                                                      |                             |           |
| Human Serotonin                                | Human   | Radioligand Binding                                  | 0.12 $\mu\text{M}$          | [1][5]    |

Transporter  
(SERT)

|                                        |       |                                              |                 |                                         |
|----------------------------------------|-------|----------------------------------------------|-----------------|-----------------------------------------|
| Human Serotonin Transporter (SERT)     | Human | <sup>3</sup> H-Serotonin Uptake (Functional) | 2.40 ± 0.32 μM  | <a href="#">[1]</a> <a href="#">[5]</a> |
| Somatostatin Receptor Subtype 1 (sst1) | Human | Radioligand Binding                          | 2.63 μM         | <a href="#">[1]</a> <a href="#">[5]</a> |
| Acetylcholinesterase (ACES)            | Human | Enzyme Activity Assay                        | 9.94 μM         | <a href="#">[1]</a> <a href="#">[5]</a> |
| Other Properties                       |       |                                              |                 |                                         |
| Human P-glycoprotein (Mdr1) Substrate  | Human | Bidirectional Transport Assay                | BAAB Ratio = 12 | <a href="#">[1]</a> <a href="#">[5]</a> |

## Signaling Pathway and Mechanism of Action

**MK-7145** exerts its pharmacological effect by directly inhibiting the ROMK channel in the luminal membrane of kidney nephron epithelial cells. This inhibition disrupts the normal flow of potassium ions at two key locations, leading to a net increase in salt and water excretion.

Caption: Mechanism of action of **MK-7145** in the kidney nephron.

## Experimental Protocols

Detailed methodologies were employed to ensure accurate characterization of **MK-7145**'s in vitro profile.

### ROMK (Kir1.1) Functional Assay (Automated Electrophysiology)

This assay directly measures the inhibitory effect of **MK-7145** on ROMK channel currents.

- Cell Line: Chinese Hamster Ovary (CHO) cells stably expressing human Kir1.1 (ROMK) channels.[6]
- Induction: Kir1.1 expression was induced by overnight incubation with 1 mM sodium butyrate prior to the experiment.[6]
- Cell Preparation: Cells were dissociated using Versene and resuspended in an external bath solution.[6]
- Solutions:
  - External Bath Solution (in mM): 150 NaCl, 10 KCl, 2.7 CaCl<sub>2</sub>, 0.5 MgCl<sub>2</sub>, 5 HEPES, pH 7.4.[6]
  - Intracellular Solution (in mM): 80 K gluconate, 40 KCl, 20 KF, 3.2 MgCl<sub>2</sub>, 3 EGTA, 5 HEPES, pH 7.4.[6]
- Instrumentation: IonWorks Quattro automated electrophysiology platform.[6]
- Procedure: Whole-cell voltage clamp was used to measure Kir1.1 currents.[6] Cells were exposed to increasing concentrations of **MK-7145**, and the block of the potassium current was measured to determine the IC<sub>50</sub> value.

## hERG Radioligand Binding Assay

This assay assesses the potential for off-target binding to the hERG channel, a critical cardiac safety liability.

- Assay Type: Radioligand binding assay.[1]
- Radioligand: <sup>35</sup>S-MK499, a high-affinity hERG channel ligand.[1]
- Procedure: Cell membranes expressing the hERG channel were incubated with the radioligand in the presence of various concentrations of **MK-7145**. The displacement of the radioligand was measured to determine the binding affinity (K<sub>i</sub>) or inhibitory concentration (IC<sub>50</sub>) of **MK-7145** for the hERG channel.

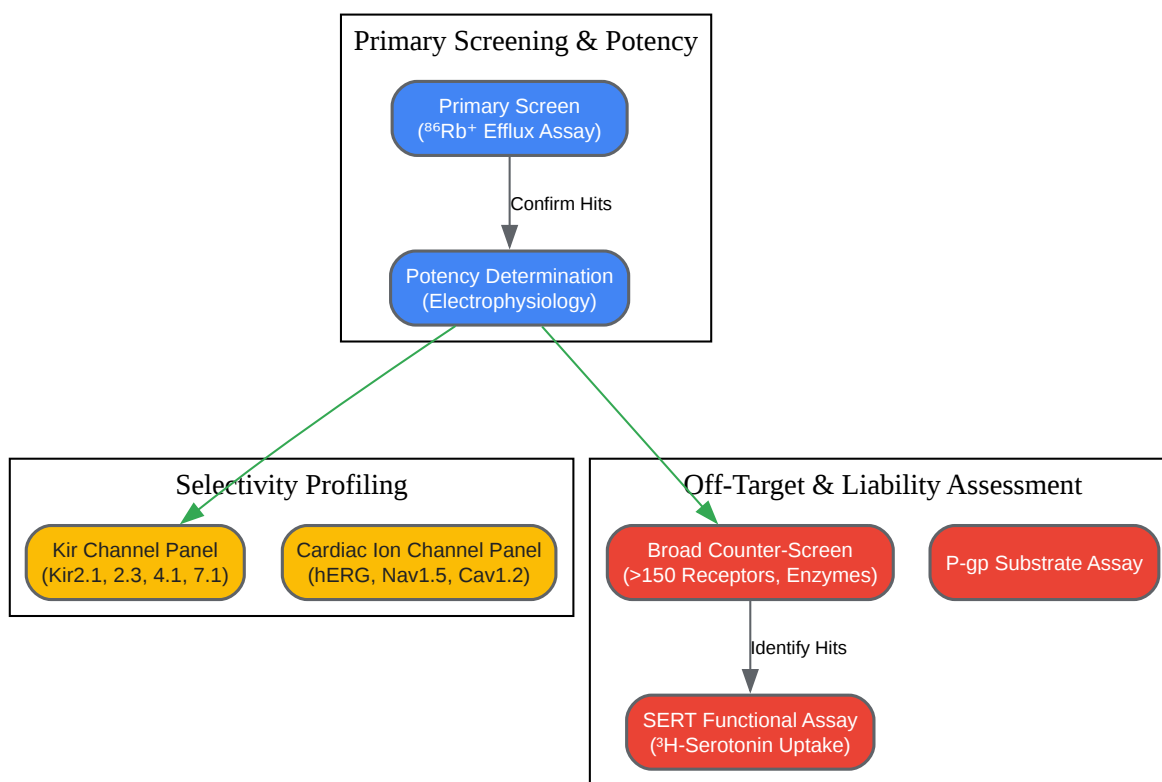
## Serotonin Transporter (SERT) Functional Assay

This assay evaluates the functional inhibition of the serotonin transporter, an identified off-target.

- Cell Line: HEK293 cells stably transfected with the human serotonin transporter (SERT).[\[1\]](#)  
[\[5\]](#)
- Substrate:  $^3\text{H}$ -serotonin (radiolabeled).[\[1\]](#)[\[5\]](#)
- Procedure: Cells were incubated with  $^3\text{H}$ -serotonin in the presence of varying concentrations of **MK-7145**. The uptake of the radiolabeled serotonin into the cells was measured using a scintillation counter. The reduction in uptake relative to a vehicle control was used to calculate the IC50 value for SERT inhibition.[\[1\]](#)[\[5\]](#)

## In Vitro Characterization Workflow

The comprehensive in vitro evaluation of **MK-7145** followed a logical progression from primary activity screening to broad liability assessment.



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Caption: High-level workflow for the in vitro characterization of **MK-7145**.

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